

Physical properties of 2-Propynal (boiling point, density)

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Compound of Interest

Compound Name: 2-Propynal

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Technical Guide: Physical Properties of 2-Propynal

Abstract

This technical guide provides an in-depth overview of the core physical properties of **2-Propynal** (CAS No. 624-67-9), also known as propiolaldehyde or propargylaldehyde. As the simplest chemical compound containing both alkyne and aldehyde functional groups, **2-Propynal** is a highly reactive and versatile building block in organic synthesis. A thorough understanding of its physical characteristics, such as boiling point and density, is critical for its safe handling, application in experimental design, and process scale-up. This document presents verified quantitative data, details the experimental methodologies for determining these properties, and includes a logical workflow for the physical characterization of volatile aldehydes.

Core Physical Properties of 2-Propynal

2-Propynal is a colorless to light yellow liquid at room temperature, recognized for its high reactivity and tendency to polymerize.^{[1][2]} The following table summarizes its key physical properties, providing a baseline for laboratory and industrial applications.

Physical Property	Value	Units	Conditions
Boiling Point	58.85 - 60	°C	760 mmHg
Density	0.913 - 0.9152	g/cm ³	25 °C

Data sourced from multiple chemical property databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols for Property Determination

Precise determination of the physical properties of a volatile and reactive compound like **2-Propynal** requires specific and carefully executed experimental protocols. While dedicated published methods for **2-Propynal** are scarce, the following sections detail standard, validated methodologies widely accepted for volatile organic liquids.

Determination of Boiling Point: Micro-Capillary Method (Thiele Tube)

This method is ideal for determining the boiling point of small quantities of a liquid, which is advantageous given the reactive nature of **2-Propynal**.[\[5\]](#)[\[6\]](#) The principle relies on matching the vapor pressure of the liquid with the external atmospheric pressure.[\[6\]](#)

Materials and Apparatus:

- Thiele tube
- High-boiling point mineral oil or silicone oil
- Thermometer (calibrated, appropriate range)
- Small-diameter test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)

- Sample of **2-Propynal**

Procedure:

- Sample Preparation: A few drops of **2-Propynal** are placed into the small-diameter test tube.
- Capillary Insertion: The capillary tube, with its open end facing down, is placed inside the test tube containing the sample.^[7]
- Apparatus Assembly: The test tube is attached to the thermometer using a rubber band, ensuring the sample is level with the thermometer's bulb. This assembly is then clamped securely within a Thiele tube filled with mineral oil, making sure the rubber band is above the oil level to prevent degradation.^[8]
- Heating: The side arm of the Thiele tube is gently heated. The design of the tube ensures uniform heat distribution via convection currents in the oil.^[8]
- Observation: As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[5] Upon reaching the boiling point, the vapor pressure of the **2-Propynal** will rapidly increase, resulting in a continuous and vigorous stream of bubbles from the capillary tube's opening.
- Boiling Point Reading: The heating source is removed at the onset of this continuous bubble stream. The apparatus is allowed to cool slowly. The boiling point is the temperature at which the bubble stream ceases and the liquid is just drawn back into the capillary tube.^[6] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- Barometric Pressure: The ambient atmospheric pressure should be recorded, as boiling point is pressure-dependent.

Determination of Density: Volumetric Flask Method

The density of a liquid can be accurately determined by measuring the mass of a precisely known volume. This method is straightforward and requires standard laboratory equipment.^[4]

Materials and Apparatus:

- Volumetric flask (e.g., 10 mL or 25 mL, Class A) with stopper

- Analytical balance (readable to at least 0.001 g)
- Constant temperature water bath
- Thermometer
- Pasteur pipette
- Sample of **2-Propynal**

Procedure:

- **Mass of Empty Flask:** The clean, dry volumetric flask and its stopper are weighed precisely on the analytical balance. This mass is recorded as m_1 .
- **Sample Filling:** The flask is filled with **2-Propynal** up to the calibration mark. A Pasteur pipette is used to add the final amount dropwise to ensure the bottom of the meniscus aligns perfectly with the mark. The flask is then securely stoppered.
- **Temperature Equilibration:** The filled flask is placed in a constant temperature water bath (e.g., set to 25.0 °C) for a sufficient time (e.g., 20 minutes) to ensure the liquid reaches thermal equilibrium. The volume of the flask may need to be readjusted if the temperature changes significantly.
- **Mass of Filled Flask:** The flask is removed from the bath, and its exterior is carefully and completely dried. The filled, stoppered flask is then weighed on the same analytical balance. This mass is recorded as m_2 .
- **Density Calculation:** The density (ρ) is calculated using the formula:

$$\rho = (m_2 - m_1) / V$$

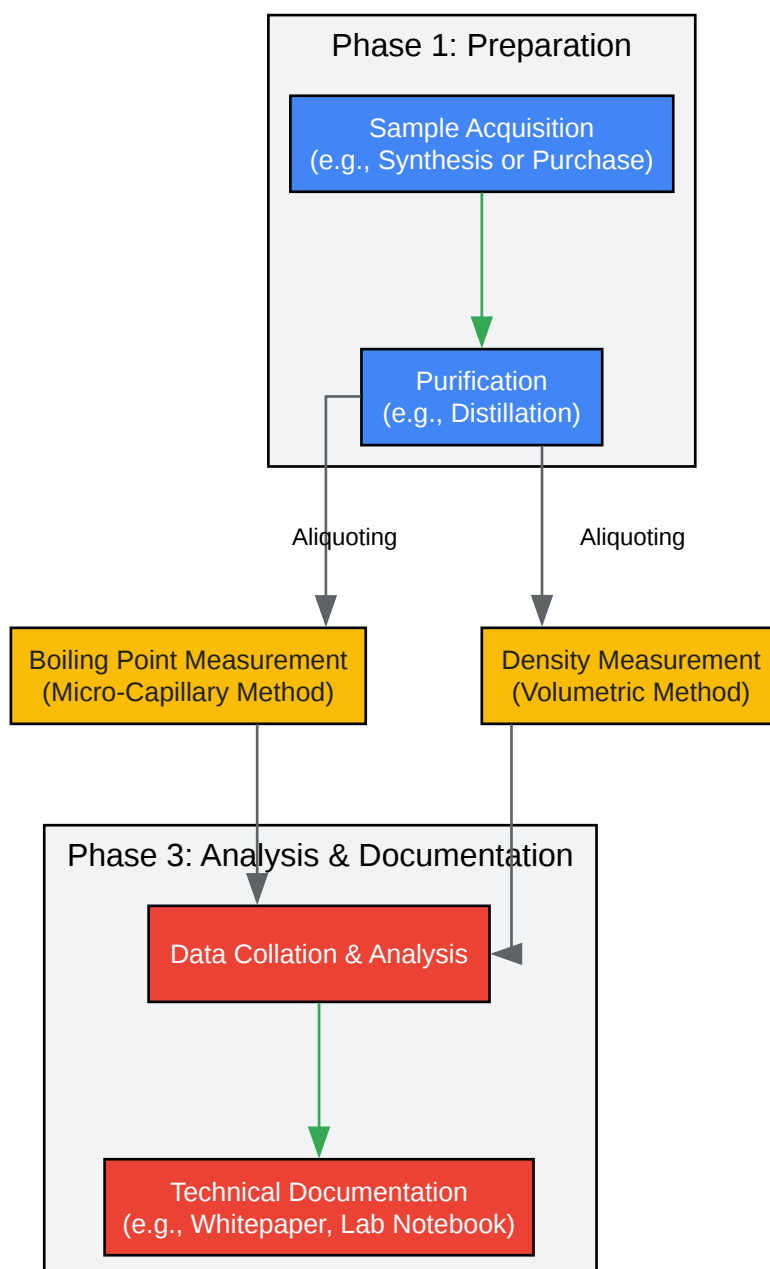
Where:

- m_1 is the mass of the empty flask.
- m_2 is the mass of the flask filled with the liquid.

- V is the calibrated volume of the volumetric flask at the measurement temperature.

Logical Workflow for Physical Characterization

The process of determining the physical properties of a volatile compound like **2-Propynal** involves a logical sequence of steps, from sample acquisition and purification to data analysis and documentation. The following diagram illustrates this workflow.



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Caption: Workflow for the physical characterization of **2-Propynal**.

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